

2-Cyano-3-nitropyridine chemical properties and structure

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Compound of Interest

Compound Name: 2-Cyano-3-nitropyridine

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An In-depth Technical Guide to **2-Cyano-3-nitropyridine**: Properties, Reactivity, and Applications

Introduction

2-Cyano-3-nitropyridine, also known by its IUPAC name 3-nitropyridine-2-carbonitrile, is a highly functionalized heterocyclic compound of significant interest in synthetic organic chemistry.^{[1][2]} Its unique electronic properties, stemming from the presence of two powerful electron-withdrawing groups—a cyano (-CN) and a nitro (-NO₂) group—on the pyridine ring, render it a versatile building block for the synthesis of a wide array of more complex molecules.^{[1][3]} This guide provides a comprehensive overview of the chemical structure, physicochemical properties, reactivity, synthesis, and key applications of **2-Cyano-3-nitropyridine**, with a focus on its utility for researchers in drug development and materials science.

Molecular Structure and Spectroscopic Profile

Nomenclature and Chemical Identifiers

Correctly identifying a chemical compound is critical for reliable research. The universally recognized identifiers for **2-Cyano-3-nitropyridine** are detailed below.

Identifier	Value
IUPAC Name	3-nitropyridine-2-carbonitrile[2]
Synonyms	3-Nitropicolinonitrile, 3-Nitro-2-pyridinecarbonitrile[1][2]
CAS Number	51315-07-2[1][2][4][5]
Molecular Formula	C ₆ H ₃ N ₃ O ₂ [1][2][5]
Molecular Weight	149.11 g/mol [1][2][3][5]
PubChem CID	568586[1][2]
InChIKey	OLXPGXMJZQJQHT-UHFFFAOYSA-N[6]

Chemical Structure

The structure of **2-Cyano-3-nitropyridine** consists of a pyridine ring substituted at the C2 and C3 positions. The strong electron-withdrawing nature of both the cyano and nitro groups significantly decreases the electron density of the pyridine ring, making it highly electrophilic.[3] This electronic feature is the primary driver of its characteristic reactivity.

Caption: 2D structure of **2-Cyano-3-nitropyridine**.

Spectroscopic Data

Spectroscopic analysis confirms the molecular structure of **2-Cyano-3-nitropyridine**. Key spectral data are summarized below.

Technique	Observed Peaks / Data
¹³ C NMR	Spectra available, confirming the carbon framework.[2][6]
Mass Spec (GC-MS)	Molecular Ion Peak (M ⁺) at m/z = 149.[2]
Infrared (IR)	Characteristic absorption bands for C≡N (cyano) and NO ₂ (nitro) groups are expected around 2200-2250 cm ⁻¹ and 1500-1550 cm ⁻¹ / 1300-1350 cm ⁻¹ respectively.[7][8]

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, storage, and application.

Property	Value / Description	Source
Appearance	Yellow to brown solid.	[1][3]
Melting Point	146 - 148 °C	[3]
Solubility	Insoluble in water. Soluble in common organic solvents like dichloromethane and ethanol.	[3]
Stability	Stable under normal storage conditions.	[3]
Storage Conditions	Store in a cool, dry, well-ventilated area at 0-8°C. Keep container tightly closed.	[1][9]

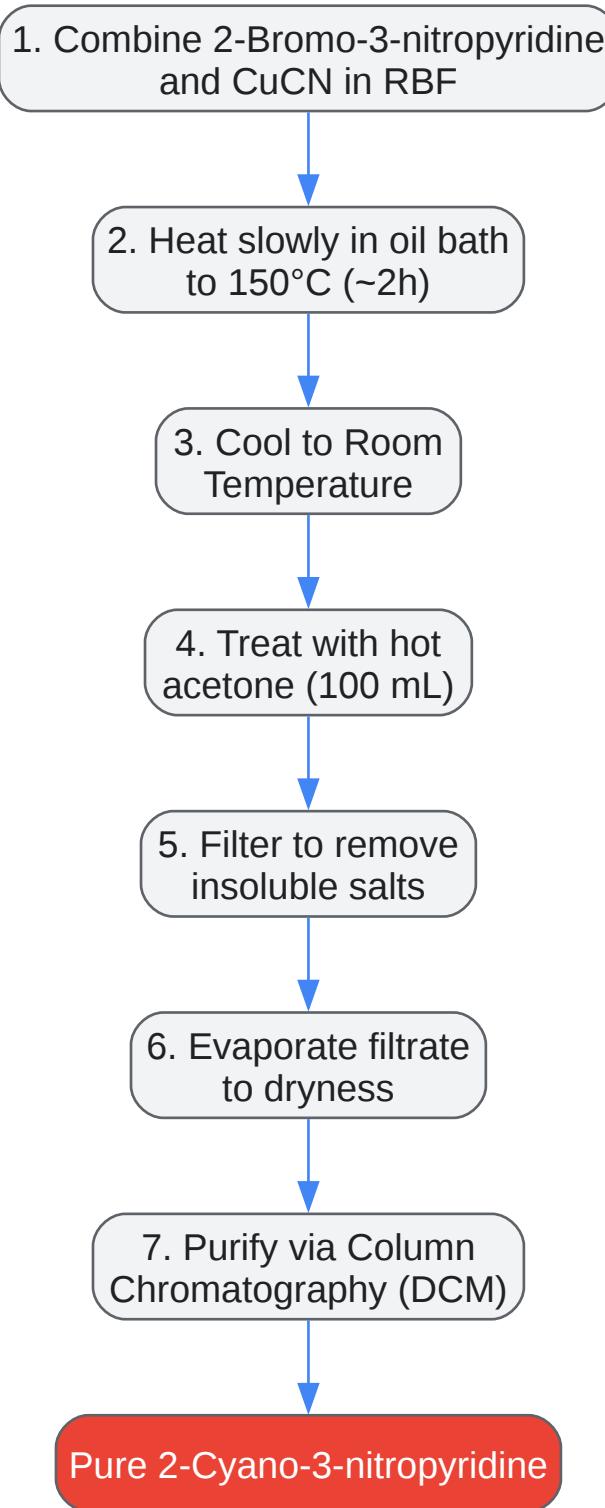
Synthesis and Reactivity

Synthetic Protocol: Cyanation of 2-Bromo-3-nitropyridine

A common and effective method for synthesizing **2-Cyano-3-nitropyridine** is through the nucleophilic substitution of a halogenated precursor, such as 2-Bromo-3-nitropyridine, with a cyanide source.[4][10] The copper(I) cyanide-mediated reaction is a well-established procedure.

Experimental Protocol:

- **Reactant Charging:** In a 50 mL round-bottom flask, combine 2-Bromo-3-nitropyridine (0.500 g, 2.46 mmol) and copper(I) cyanide (0.450 g, 5.02 mmol).[4][10]
- **Heating:** Place the flask in an oil bath and heat slowly. The reaction mixture will begin to turn black as the temperature approaches 150 °C (approximately 2 hours).[4][10]
- **Work-up:** After the reaction is complete, cool the flask to room temperature. Add hot acetone (100 mL) to the solid reaction mass and stir.[4][10]
- **Isolation:** Filter the resulting mixture to remove insoluble copper salts. Evaporate the filtrate to dryness to obtain the crude product as a dark brown solid.[4][10]
- **Purification:** Purify the crude solid using column chromatography on silica gel, eluting with 100% dichloromethane. This yields **2-Cyano-3-nitropyridine** as a white to yellow powder (typical yield: ~68%).[4][10]



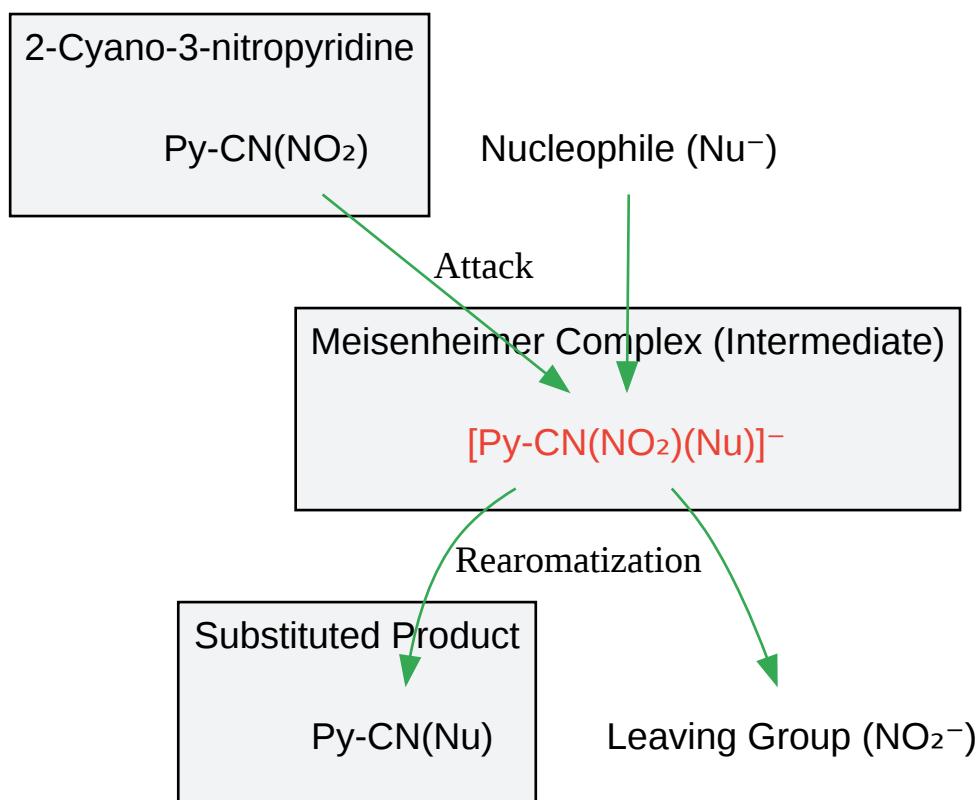
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Caption: Workflow for the synthesis of **2-Cyano-3-nitropyridine**.

Chemical Reactivity: A Hub for Nucleophilic Aromatic Substitution

The defining characteristic of **2-Cyano-3-nitropyridine** is the pronounced electrophilicity of its aromatic ring. The synergistic electron-withdrawing effects of the ortho-cyano and nitro groups make the pyridine ring highly susceptible to attack by nucleophiles.[\[3\]](#)

- Activation for S_nAr: The nitro group, in particular, strongly activates the ring for Nucleophilic Aromatic Substitution (S_nAr) reactions.[\[11\]](#) This makes the compound an excellent substrate for introducing a variety of functional groups.
- Regioselectivity: Nucleophilic attack can lead to the displacement of either the nitro group or other substituents on the ring. Studies on related 3-nitropyridine systems show that the nitro group can act as a competent leaving group, especially with sulfur-based nucleophiles.[\[11\]](#) The outcome is often dependent on the nature of the nucleophile and the reaction conditions. For instance, in 2-cyano-3-nitroimidazo[1,2-a]pyridine, nitrogen and oxygen nucleophiles tend to substitute the cyano group, while sulfur nucleophiles displace the nitro group.[\[12\]](#)
- Reduction of the Nitro Group: The nitro group can be readily reduced to an amino group, providing a pathway to 2-cyano-3-aminopyridine derivatives. These amino compounds are valuable intermediates for constructing fused heterocyclic systems or for further functionalization, such as in the synthesis of amides and ureas.[\[12\]](#)

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Caption: Generalized S_nAr mechanism on **2-Cyano-3-nitropyridine**.

Applications in Research and Development

The unique reactivity of **2-Cyano-3-nitropyridine** makes it a valuable intermediate in several high-value chemical industries.^[1]

- **Pharmaceutical Synthesis:** It is a key building block for creating biologically active molecules. ^[1] Its derivatives are explored in the development of novel therapeutics, including anti-inflammatory and anti-cancer drugs.^[1] The 2-amino-3-cyanopyridine scaffold, readily accessible from this compound, is a known pharmacophore with applications as enzyme inhibitors and has been investigated for anticancer activity.^{[13][14][15]}
- **Agrochemicals:** The compound serves as an intermediate in the synthesis of modern pesticides and herbicides, contributing to crop protection and agricultural productivity.^{[1][16]}

- Materials Science: There is growing interest in using **2-Cyano-3-nitropyridine** for the development of advanced materials.[1] Its electronic properties and ability to be incorporated into larger structures make it a candidate for creating novel polymers, coatings, and electronic materials with tailored characteristics.[1]

Safety and Handling

As with any reactive chemical intermediate, proper safety protocols must be followed when handling **2-Cyano-3-nitropyridine**. While a specific safety data sheet (SDS) for this exact compound should always be consulted, general guidance for related cyanopyridine and nitropyridine compounds provides a strong basis for safe handling.[9][17][18][19]

- Hazard Identification: Based on analogous compounds, it is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[9][17] It may also be harmful if swallowed.[9][18]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles or face shield).[9][17]
- Handling: Use only in a well-ventilated area, such as a chemical fume hood.[9][17] Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling and prevent contact with skin and eyes.[17][18]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible substances and sources of ignition.[1][9]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[17]
 - Skin: Wash with plenty of soap and water. Remove contaminated clothing.[17]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[17]
 - Ingestion: If swallowed, call a poison center or doctor.[18]

References

- Chem-Impex. (n.d.). **2-Cyano-3-nitropyridine**.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 568586, **2-Cyano-3-nitropyridine**.
- ChemicalBook. (n.d.). **2-Cyano-3-nitropyridine** | 51315-07-2.
- Santa Cruz Biotechnology. (n.d.). **2-Cyano-3-nitropyridine** | CAS 51315-07-2.
- ResearchGate. (n.d.). Some Nucleophilic Substitutions in 2-Cyano-3-nitroimidazo[1,2-a]pyridine | Request PDF.
- AK Scientific, Inc. (n.d.). 2-Amino-5-cyano-3-nitropyridine Safety Data Sheet.
- Pipzine Chemicals. (n.d.). **2-Cyano-3-nitropyridine** Manufacturer & Supplier in China.
- ChemicalBook. (n.d.). **2-Cyano-3-nitropyridine**(51315-07-2) Information.
- IndiaMART. (n.d.). 2-Cyano -5-Bromo -3-NitroPyridine (573675-25-9).
- SpectraBase. (n.d.). **2-Cyano-3-nitropyridine**.
- Murugan, R. (2005).
- National Institutes of Health. (n.d.). Reactivity in the Nucleophilic Aromatic Substitution Reactions of Pyridinium Ions.
- Thermo Fisher Scientific. (2025). 3-Cyanopyridine Safety Data Sheet.
- Thermo Fisher Scientific. (2025). 3-Cyanopyridine Safety Data Sheet (ALFAAA14850).
- ECHEMI. (n.d.). **2-Cyano-3-nitropyridine** SDS, 51315-07-2 Safety Data Sheets.
- Google Patents. (n.d.). JPH06287176A - Production of 2-amino-3-nitropyridine.
- Shi, F., Tu, S., Fang, F., & Li, T. (2005). One-pot synthesis of 2-amino-3-cyanopyridine derivatives under microwave irradiation without solvent. ARKIVOC, 2005(i), 137-142.
- ResearchGate. (n.d.). Biodynamic activities of different derivatives of 3-cyano-2-pyridone.
- National Institutes of Health. (2022). Nucleophilic Functionalization of 2-R-3-Nitropyridines as a Versatile Approach to Novel Fluorescent Molecules. PMC.
- Liao, S., Shang, S., Shen, M., & Rao, X. (n.d.). Synthesis and anticancer activity of (+)-nopolone-based 2-amino-3-cyanopyridines.
- National Institutes of Health. (2022). Alkylation of Nitropyridines via Vicarious Nucleophilic Substitution. PMC.
- MDPI. (n.d.). Synthesis and Characterization of New 3-Cyano-2-pyridone Derivatives as Fluorescent Scaffolds.
- ChemicalBook. (n.d.). **2-Cyano-3-nitropyridine** Chemical Properties, Usage, Production.
- PubMed. (n.d.). Synthesis of 2-amino-3-cyanopyridine derivatives and investigation of their carbonic anhydrase inhibition effects.

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Cyano-3-nitropyridine | C6H3N3O2 | CID 568586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Cyano-3-Nitropyridine Manufacturer & Supplier in China | Properties, Applications, Safety Data, Price & SDS [pipzine-chem.com]
- 4. 2-Cyano-3-nitropyridine | 51315-07-2 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. spectrabase.com [spectrabase.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
- 10. 2-Cyano-3-nitropyridine | 51315-07-2 [amp.chemicalbook.com]
- 11. Nucleophilic Functionalization of 2-R-3-Nitropyridines as a Versatile Approach to Novel Fluorescent Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 14. researchgate.net [researchgate.net]
- 15. Synthesis of 2-amino-3-cyanopyridine derivatives and investigation of their carbonic anhydrase inhibition effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. indiamart.com [indiamart.com]
- 17. aksci.com [aksci.com]
- 18. fishersci.com [fishersci.com]
- 19. echemi.com [echemi.com]

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